

# Solubility Profile of 5-Bromobenzo[d]oxazole-2-thiol: A Technical Guide

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## Compound of Interest

Compound Name: 5-Bromobenzo[D]oxazole-2-thiol

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This technical guide provides an in-depth overview of the solubility characteristics of **5-Bromobenzo[d]oxazole-2-thiol**, a heterocyclic compound of interest in organic synthesis and medicinal chemistry. Due to a lack of publicly available quantitative solubility data, this document focuses on providing a detailed experimental protocol for determining its solubility in various organic solvents, alongside available qualitative information.

## Introduction to 5-Bromobenzo[d]oxazole-2-thiol

**5-Bromobenzo[d]oxazole-2-thiol** is a halogenated heterocyclic compound featuring a benzoxazole core functionalized with a bromine atom and a thiol group. Such structures are valuable intermediates in the synthesis of more complex molecules, including those with potential pharmaceutical applications.<sup>[1][2]</sup> The physicochemical properties of this compound, particularly its solubility, are critical for its application in reaction chemistry, formulation, and biological screening.

## Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield quantitative solubility data for **5-Bromobenzo[d]oxazole-2-thiol** in common organic solvents. However, qualitative assessments have been noted, which are summarized in the table below.

Table 1: Qualitative Solubility of **5-Bromobenzo[d]oxazole-2-thiol**

Solvent	Qualitative Solubility
Dimethyl Sulfoxide (DMSO)	Moderate
Water	Low

This data is based on information from chemical supplier datasheets and may not represent thermodynamically equilibrated solubility.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **5-Bromobenzo[d]oxazole-2-thiol** in organic solvents. This protocol is based on the widely accepted isothermal shake-flask method.

## Materials and Equipment

- Solute: **5-Bromobenzo[d]oxazole-2-thiol** (purity  $\geq 98\%$ )
- Solvents: A range of organic solvents of analytical grade (e.g., ethanol, methanol, acetone, acetonitrile, dimethylformamide (DMF), dimethyl sulfoxide (DMSO)).
- Equipment:
  - Analytical balance ( $\pm 0.1$  mg accuracy)
  - Vials with screw caps
  - Thermostatic shaker or water bath with orbital shaking capabilities
  - Centrifuge
  - Syringes and syringe filters (e.g.,  $0.22\ \mu\text{m}$  PTFE)
  - Volumetric flasks and pipettes
  - UV-Vis spectrophotometer or High-Performance Liquid Chromatography (HPLC) system

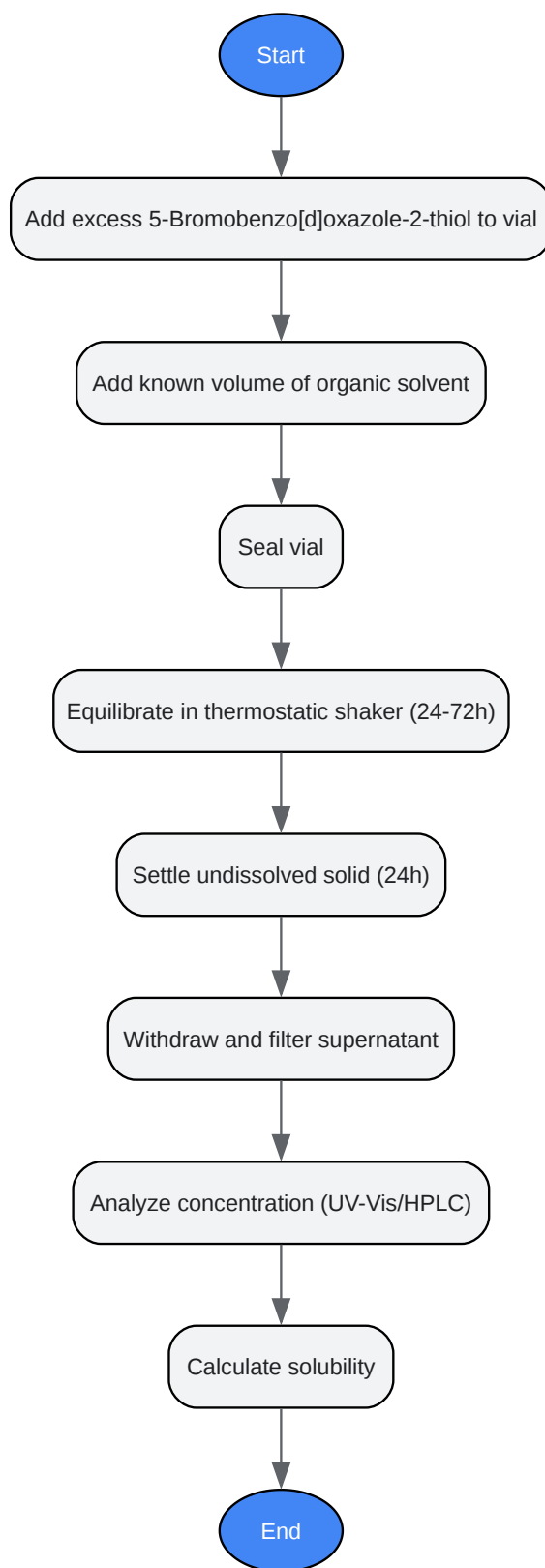
## Procedure

- Preparation of Saturated Solutions:
  - Add an excess amount of **5-Bromobenzo[d]oxazole-2-thiol** to a series of vials, ensuring a solid phase remains after equilibration.
  - Accurately add a known volume of the selected organic solvent to each vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 298.15 K / 25 °C).
  - Shake the vials at a constant speed for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Sample Preparation and Analysis:
  - After equilibration, allow the vials to stand undisturbed for at least 24 hours at the same temperature to allow the excess solid to settle.
  - Carefully withdraw a sample from the supernatant using a syringe pre-heated to the experimental temperature.
  - Immediately filter the sample through a syringe filter into a pre-weighed volumetric flask.
  - Determine the mass of the collected filtrate.
  - Dilute the filtrate with the same solvent to a concentration suitable for analysis.
  - Analyze the concentration of **5-Bromobenzo[d]oxazole-2-thiol** in the diluted sample using a calibrated UV-Vis spectrophotometer or HPLC.
- Calculation of Solubility:

- The solubility (S) can be expressed in various units, such as g/L or mol/L, calculated from the measured concentration and the dilution factor.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility for **5-Bromobenzo[d]oxazole-2-thiol**.



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Caption: Workflow for Solubility Determination.

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## References

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